

# 2'-Hydroxy-4',5'-dimethylacetophenone safety and hazards information

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## Compound of Interest

Compound Name:	2'-Hydroxy-4',5'-dimethylacetophenone
Cat. No.:	B128327

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An In-depth Technical Guide on the Safety and Hazards of **2'-Hydroxy-4',5'-dimethylacetophenone**

## Introduction

**2'-Hydroxy-4',5'-dimethylacetophenone** (CAS No. 36436-65-4) is an aromatic ketone that serves as a valuable intermediate in various fields of chemical synthesis.<sup>[1][2]</sup> Its molecular structure, featuring a hydroxyl group and two methyl groups on the acetophenone backbone, makes it a versatile building block.<sup>[1]</sup> In research and development, it is frequently utilized in the preparation of chalcone derivatives, which are investigated for activities such as antibacterial properties.<sup>[3][4][5]</sup> Furthermore, it finds application as an intermediate in the synthesis of pharmaceuticals and agrochemicals, and as a photoinitiator in UV-curable coatings and inks.<sup>[1][3]</sup>

Given its role as a reactive chemical intermediate, a thorough and nuanced understanding of its safety and hazard profile is paramount for researchers, chemists, and drug development professionals. This guide provides a comprehensive technical overview of the known hazards, safe handling protocols, and emergency procedures associated with **2'-Hydroxy-4',5'-dimethylacetophenone**, grounded in authoritative safety data. The objective is to empower scientific professionals to manage the risks associated with this compound effectively, ensuring both personal safety and experimental integrity.

## Section 1: Chemical and Physical Properties

A foundational understanding of a compound's physical and chemical properties is critical for anticipating its behavior under laboratory conditions and for implementing appropriate safety controls.

Table 1: Chemical Identifiers for **2'-Hydroxy-4',5'-dimethylacetophenone**

Identifier	Value	Reference
CAS Number	<b>36436-65-4</b>	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	164.20 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	1-(2-hydroxy-4,5-dimethylphenyl)ethanone	<a href="#">[2]</a> <a href="#">[6]</a>
Synonyms	2-Acetyl-4,5-dimethylphenol; 4',5'-Dimethyl-2'-hydroxyacetophenone	<a href="#">[7]</a>

| EC Number | 253-035-0 |[\[6\]](#)[\[7\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	<b>White to light yellow crystalline powder/solid</b>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	68-74 °C / 88-90 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	144 °C @ 18 mmHg	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Water Solubility	Slightly soluble	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>

| Predicted pKa | 10.59 ± 0.23 |[\[3\]](#)[\[7\]](#)[\[8\]](#) |

Note: Discrepancies in the reported melting point exist across suppliers, which may be due to varying purity levels. Users should consult the certificate of analysis for their specific batch.

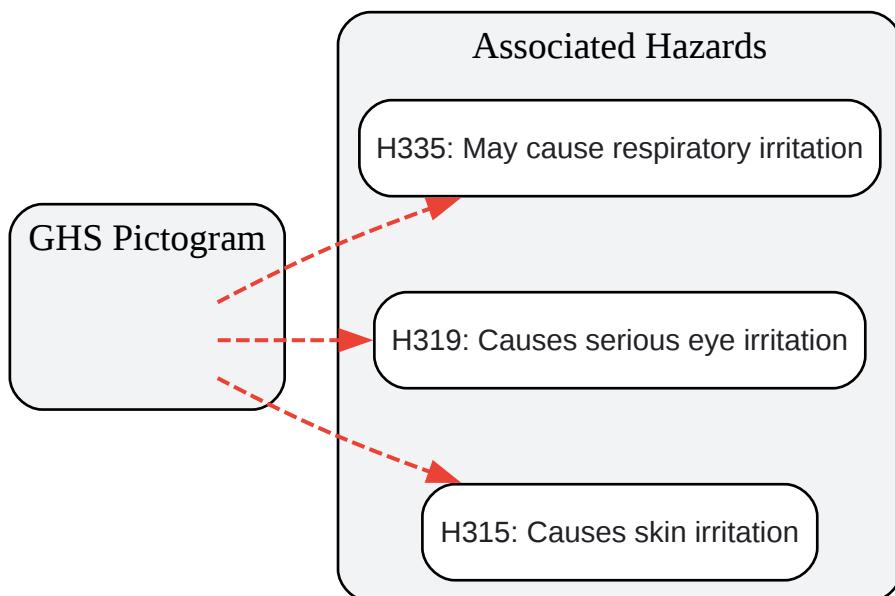
## Section 2: Hazard Identification and Classification

**2'-Hydroxy-4',5'-dimethylacetophenone** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.[6]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[6]
- Serious Eye Damage/Eye Irritation: Category 2A[6]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[6]

The GHS pictograms and associated hazard statements provide an immediate visual and written summary of the risks.



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Caption: GHS pictogram and associated hazard statements.

Table 3: GHS Hazard and Precautionary Statements

Code	Statement	Reference
H315	<b>Causes skin irritation</b>	<a href="#">[6]</a>
H319	Causes serious eye irritation	<a href="#">[6]</a>
H335	May cause respiratory irritation	<a href="#">[6]</a>
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	<a href="#">[6]</a> <a href="#">[9]</a>
P264	Wash skin thoroughly after handling	<a href="#">[6]</a>
P280	Wear protective gloves/eye protection/face protection	<a href="#">[6]</a>
P302+P352	IF ON SKIN: Wash with plenty of soap and water	<a href="#">[6]</a> <a href="#">[9]</a>

| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing | [\[6\]](#)[\[9\]](#) |

## Section 3: Toxicological Profile

The toxicological data for **2'-Hydroxy-4',5'-dimethylacetophenone** is not exhaustive.[\[10\]](#) The current GHS classification is based on available data and computational models that point towards irritant effects.

- Acute Toxicity: While specific LD50 or LC50 data for this compound are not readily available in public databases, the GHS classification does not currently include acute toxicity warnings. However, related hydroxyacetophenone derivatives are noted as potentially harmful if swallowed, inhaled, or absorbed through the skin, warranting cautious handling.[\[9\]](#)
- Irritation: The primary toxicological concern is irritation.
  - Skin: Direct contact can cause redness, itching, and inflammation.[\[6\]](#)

- Eyes: The compound is classified as a serious eye irritant, capable of causing significant, potentially damaging, inflammation upon contact.[6]
- Respiratory: Inhalation of the dust or powder can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.[6]
- Chronic Exposure, Carcinogenicity, and Mutagenicity: There is no specific data available from agencies like IARC or NTP to classify this compound as a carcinogen. Similarly, data on mutagenicity and reproductive toxicity are lacking. In the absence of data, it is prudent to minimize exposure and treat the compound as having unknown long-term effects.

## Section 4: Safe Handling and Storage Protocols

A multi-layered approach incorporating engineering controls, personal protective equipment, and stringent work practices is essential for safely handling this compound.

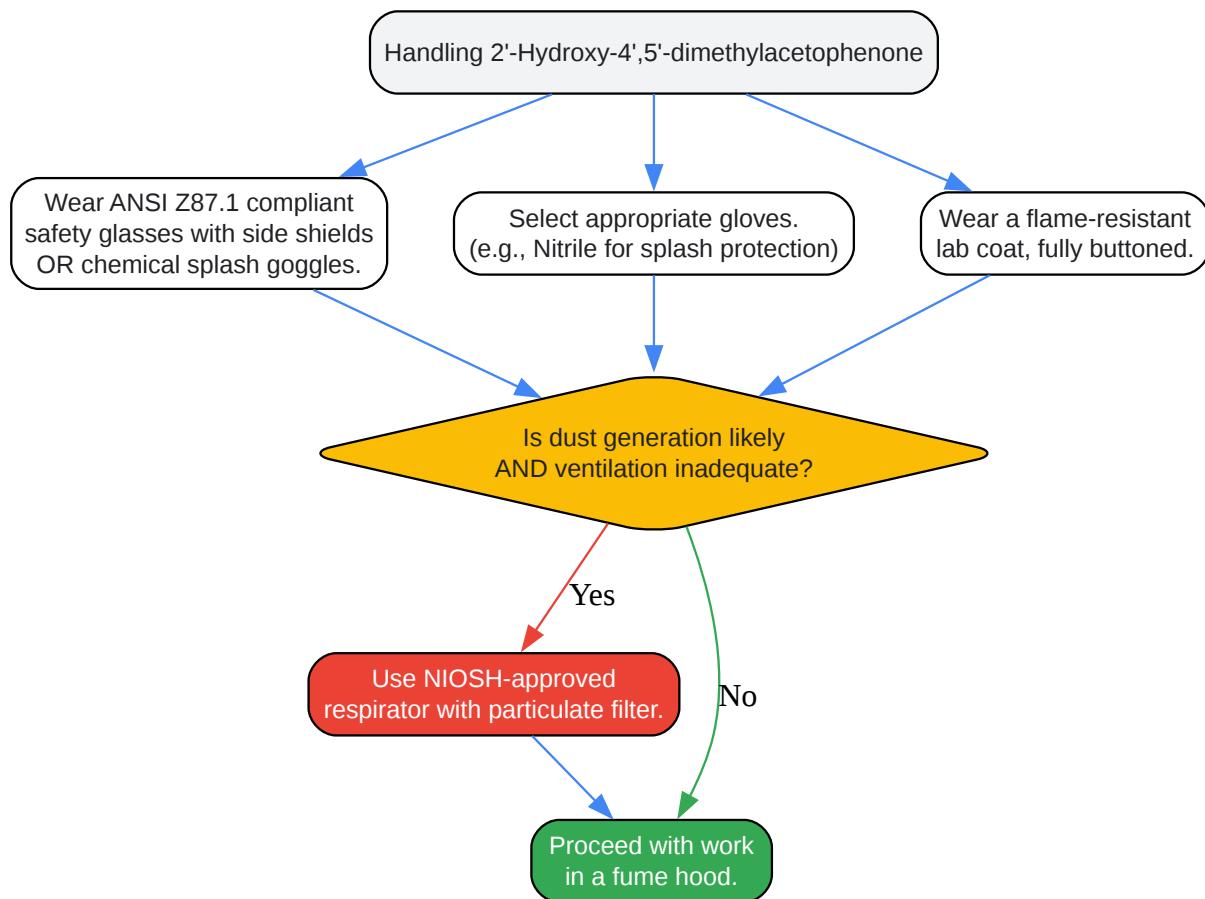
### Engineering Controls

The primary engineering control is to minimize the generation and inhalation of airborne dust.

- Fume Hood: All weighing and transfer operations involving the solid compound should be conducted in a certified chemical fume hood.[10][11]
- Ventilation: The laboratory should have adequate general ventilation to prevent the accumulation of vapors or dust.[12][13]

### Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing skin and eye contact. The causality behind PPE selection is to create an impermeable barrier between the user and the chemical hazard.

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Caption: Decision workflow for selecting appropriate PPE.

- Eye and Face Protection: Wear chemical safety goggles that conform to ANSI Z87.1 standards.<sup>[13]</sup> A face shield may be required for operations with a high splash potential.
- Skin Protection:
  - Gloves: Chemical-resistant gloves are mandatory. For handling aromatic ketones, nitrile gloves offer good splash protection. For prolonged contact or immersion, heavier-duty options like butyl rubber or PVA-coated gloves should be considered, though PVA is not suitable for use with water-based solutions.<sup>[14][15][16]</sup> Always inspect gloves before use and remove them using the proper technique to avoid contaminating the skin.<sup>[17]</sup>

- Lab Coat: A clean, buttoned lab coat, preferably of a flame-resistant material, should be worn at all times.
- Respiratory Protection: Respiratory protection is generally not required when working in a functional fume hood. If engineering controls are not available and dust can be generated, a NIOSH-approved respirator with a particulate filter is necessary.[10]

## General Hygiene and Handling Practices

- Avoid contact with skin, eyes, and clothing.[18]
- Avoid the formation and inhalation of dust.[9]
- Do not eat, drink, or smoke in laboratory areas.[11][12]
- Wash hands thoroughly with soap and water after handling the compound and before leaving the lab.[13]
- Keep containers tightly closed when not in use.[13][19]

## Storage Procedures

Proper storage is crucial to maintain the compound's integrity and prevent hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated area.[4][18] Some suppliers recommend refrigerated storage (0-8°C).[1]
- Container: Keep in a tightly sealed, properly labeled container.[4]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, bases, and amines.[4][20]

## Section 5: Emergency Procedures

Rapid and correct response to an exposure or spill is critical.

## First Aid Measures Protocol

Objective: To decontaminate the affected area and seek medical attention.

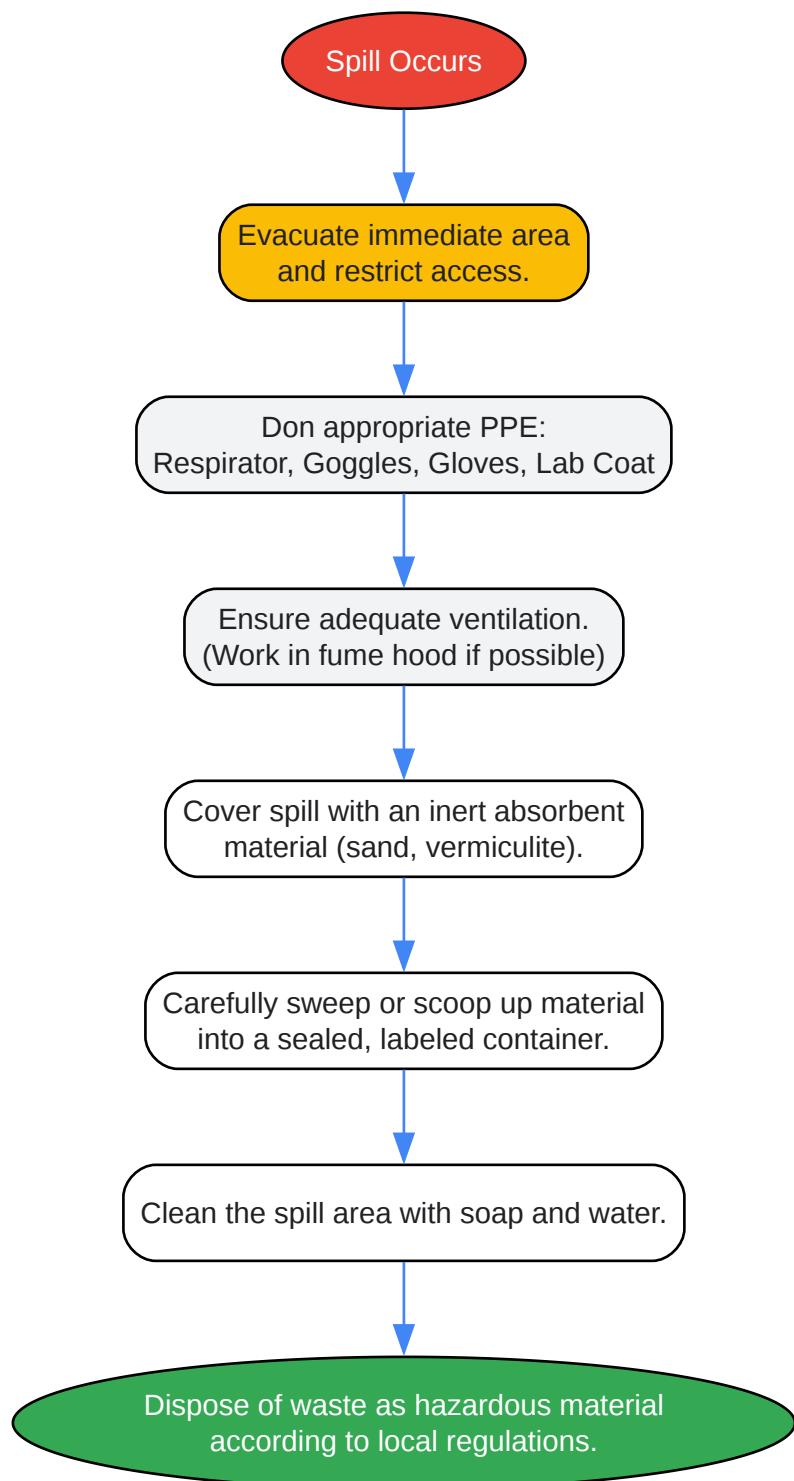
- General Advice: Move the victim out of the dangerous area. Show this safety data sheet to the doctor in attendance.[9]
- If Inhaled:
  - Move the person to fresh air immediately.[9][18]
  - If breathing is difficult or has stopped, provide artificial respiration.
  - Seek immediate medical attention.[9]
- In Case of Skin Contact:
  - Immediately remove all contaminated clothing.
  - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[9][18]
  - If skin irritation persists, seek medical attention.[9]
- In Case of Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][18]
  - Remove contact lenses if present and easy to do. Continue rinsing.[6]
  - Seek immediate medical attention.[9]
- If Swallowed:
  - Do NOT induce vomiting.
  - Rinse the mouth thoroughly with water.[9]
  - Never give anything by mouth to an unconscious person.
  - Seek immediate medical attention.[9]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[\[9\]](#)[\[12\]](#)
- Specific Hazards: The compound is combustible. When heated to decomposition, it may emit toxic and irritating fumes, including carbon monoxide and carbon dioxide.[\[12\]](#)[\[19\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[12\]](#)

## Accidental Release Measures (Spills)

Objective: To contain and clean up the spill safely, preventing exposure and environmental release.



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Caption: Step-by-step workflow for responding to a solid spill.

- Personal Precautions: Evacuate unnecessary personnel. Wear the appropriate PPE as described in Section 4.2, including respiratory protection. Avoid breathing dust.[12][17]
- Environmental Precautions: Prevent the material from entering drains or waterways.[11]
- Containment and Cleaning:
  - Gently cover the spill with a dry, inert absorbent material such as sand, vermiculite, or diatomaceous earth.[11][12]
  - Avoid creating dust.[10]
  - Carefully sweep or scoop the material into a suitable, sealable container for disposal.[11][17]
  - Once the material is collected, decontaminate the spill area with soap and water.
- Disposal: Dispose of the waste material and contaminated absorbents as hazardous waste in accordance with local, state, and federal regulations.[12]

## Conclusion

**2'-Hydroxy-4',5'-dimethylacetophenone** is a valuable chemical intermediate with a well-defined hazard profile centered on its properties as a skin, eye, and respiratory irritant. While acute toxicity data is limited, the potential for harm necessitates a consistently cautious and informed approach to its handling. Adherence to the protocols outlined in this guide—utilizing appropriate engineering controls, rigorously selecting and using personal protective equipment, and being prepared for emergency situations—is essential for mitigating risks. For any chemical, particularly one without a complete long-term toxicological profile, the guiding principle must be the minimization of exposure.

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